

Spectroscopic Validation of Disperse Red 54 Concentration: A Comparative Guide

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Compound of Interest

Compound Name: Disperse Red 54

CAS No.: 6021-61-0

Cat. No.: B1584396

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For researchers, scientists, and drug development professionals, accurate quantification of chemical compounds is paramount. This guide provides a comprehensive comparison of spectroscopic methods for validating the concentration of **Disperse Red 54**, a widely used monoazo dye. We present a detailed experimental protocol for its quantification using UV-Vis spectroscopy and compare its key properties with two common alternatives, Disperse Red 13 and Disperse Red 60.

Disperse Red 54, with the chemical formula $C_{19}H_{18}ClN_5O_4$ and a molecular weight of 415.83 g/mol, is a synthetic dye valued for its coloring applications.^[1] Accurate determination of its concentration in solution is crucial for quality control, experimental reproducibility, and various research applications. UV-Vis spectroscopy offers a straightforward and reliable method for this purpose.

Comparative Analysis of Red Disperse Dyes

To provide a comprehensive overview, this guide compares the essential properties of **Disperse Red 54** with two other commercially significant red disperse dyes: Disperse Red 13

and Disperse Red 60. The selection of a suitable dye often depends on its chemical structure, spectral properties, and performance characteristics.

Property	Disperse Red 54	Disperse Red 13	Disperse Red 60
C.I. Name	Disperse Red 54	Disperse Red 13	Disperse Red 60
CAS Number	12217-86-6 / 6657-37-0 / 6021-61-0[1]	3180-81-2[2]	17418-58-5[3]
Chemical Class	Single Azo[1]	Single Azo[2]	Anthraquinone[4]
Molecular Formula	C19H18ClN5O4[1]	C16H17ClN4O3[2]	C20H13NO4[3][4]
Molecular Weight (g/mol)	415.83[1]	348.78[2]	331.32[4]
λ_{\max} (nm)	To be determined experimentally	503[5]	To be determined experimentally
Molar Absorptivity (ϵ)	To be determined experimentally	To be determined experimentally	To be determined experimentally

Experimental Protocol: Validating Disperse Red 54 Concentration using UV-Vis Spectroscopy

This protocol outlines the steps for determining the concentration of **Disperse Red 54** in a solution using a UV-Vis spectrophotometer. The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light beam through the solution.

Materials and Equipment:

- **Disperse Red 54** powder
- Spectrophotometric grade solvent (e.g., acetone, methanol, or dimethylformamide)
- UV-Vis Spectrophotometer
- Quartz or glass cuvettes (1 cm path length)

- Volumetric flasks (various sizes)
- Micropipettes
- Analytical balance

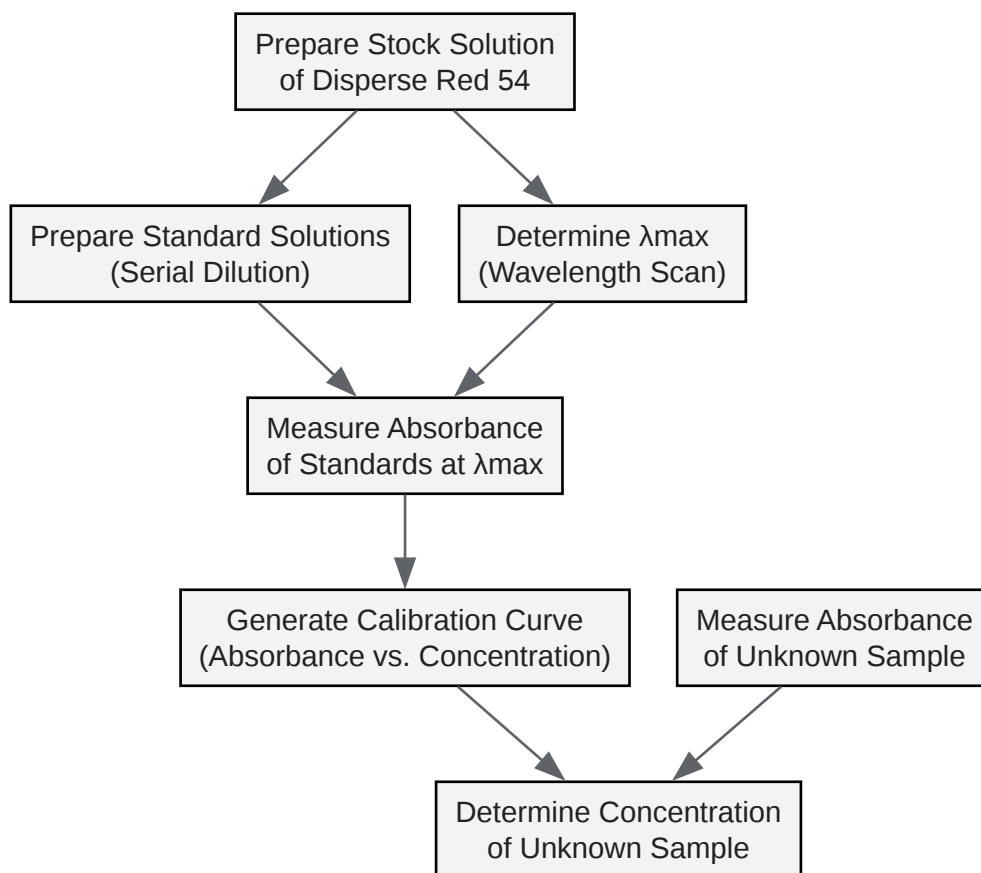
Procedure:

- Solvent Selection: **Disperse Red 54** is soluble in solvents like acetone and ethanol.[2] The choice of solvent should be one that dissolves the dye completely and does not absorb significantly in the visible region of the spectrum where the dye absorbs.
- Determination of Maximum Wavelength (λ_{\max}):
 - Prepare a dilute solution of **Disperse Red 54** in the chosen solvent.
 - Scan the absorbance of the solution over a wavelength range of 380-700 nm to identify the wavelength of maximum absorbance (λ_{\max}). This is the wavelength at which subsequent measurements will be taken for maximum sensitivity. For similar red disperse dyes, the λ_{\max} is typically in the 390 to 550 nm range.[6]
- Preparation of Standard Solutions:
 - Accurately weigh a precise amount of **Disperse Red 54** powder and dissolve it in the chosen solvent in a volumetric flask to prepare a stock solution of known concentration.
 - Perform a series of serial dilutions from the stock solution to prepare at least five standard solutions of decreasing concentrations.
- Generation of a Calibration Curve:
 - Set the spectrophotometer to the predetermined λ_{\max} .
 - Use the pure solvent as a blank to zero the instrument.
 - Measure the absorbance of each standard solution.

- Plot a graph of absorbance versus concentration for the standard solutions. This will generate a calibration curve. The plot should be linear and pass through the origin.
- Measurement of Unknown Sample:
 - Measure the absorbance of the **Disperse Red 54** solution with an unknown concentration at the same λ_{max} .
 - Ensure the absorbance reading falls within the linear range of the calibration curve. If necessary, dilute the sample.
- Concentration Determination:
 - Determine the concentration of the unknown sample by interpolating its absorbance value on the calibration curve or by using the equation of the line obtained from the linear regression of the calibration curve ($y = mx + c$, where y is absorbance, x is concentration, m is the slope, and c is the y-intercept).

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for validating the concentration of **Disperse Red 54**.



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Caption: Experimental workflow for concentration validation.

This guide provides a foundational framework for the spectroscopic validation of **Disperse Red 54**. For highly accurate measurements, it is recommended to use a certified reference standard of the dye for the preparation of the calibration curve. Researchers should also consider the potential for solvent effects on the λ_{max} and molar absorptivity and ensure consistency in the solvent used throughout the experiment.

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